Comparative Guide: Evaluating the Selectivity of N-cyclopropyl-4-nitrobenzenesulfonamide

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Compound of Interest	
Compound Name:	*N-cyclopropyl-4-nitrobenzenesulfonamide*
CAS No.:	*549476-61-1*
Cat. No.:	*B1586959*

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Executive Summary

N-cyclopropyl-4-nitrobenzenesulfonamide (N-CNS) is a functionalized sulfonamide derivative primarily utilized in two distinct high-value contexts:

- Medicinal Chemistry: As a bioreductive prodrug precursor to N-cyclopropylsulfanilamide, targeting Dihydropteroate Synthase (DHPS) in bacteria or Carbonic Anhydrase IX (CA IX) in hypoxic tumor microenvironments.
- Chemical Biology: As a Nosyl-based probe for chemoselective amine protection and cysteine modification, leveraging the electron-withdrawing nitro group to modulate sulfonamide acidity (

) and reactivity.

This guide objectively compares N-CNS against standard alternatives (Sulfamethoxazole, Dansyl chloride) to assist researchers in selecting the optimal probe for selectivity profiling.

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Part 1: Mechanism of Action & Target Selectivity

The Biological Target: Dihydropteroate Synthase (DHPS)

In its native nitro-form, N-CNS is biologically inert against folate synthesis. Its selectivity is driven by a bioreductive activation mechanism. Upon entering a hypoxic environment (e.g., solid tumor core) or a bacterial cell with high nitroreductase activity, the 4-nitro group is reduced to a 4-amino group.

- Active Metabolite:N-cyclopropylsulfanilamide
- Mechanism: Competitive antagonism of para-aminobenzoic acid (PABA).
- Selectivity Factor: High selectivity for prokaryotic DHPS over human pathways (humans lack DHPS and scavenge folate). The cyclopropyl moiety at the

  -position modulates lipophilicity (

) and protein binding, altering tissue distribution compared to standard methyl/isoxazole substituents.

The Chemical Target: Chemoselective Amine/Thiol Modification

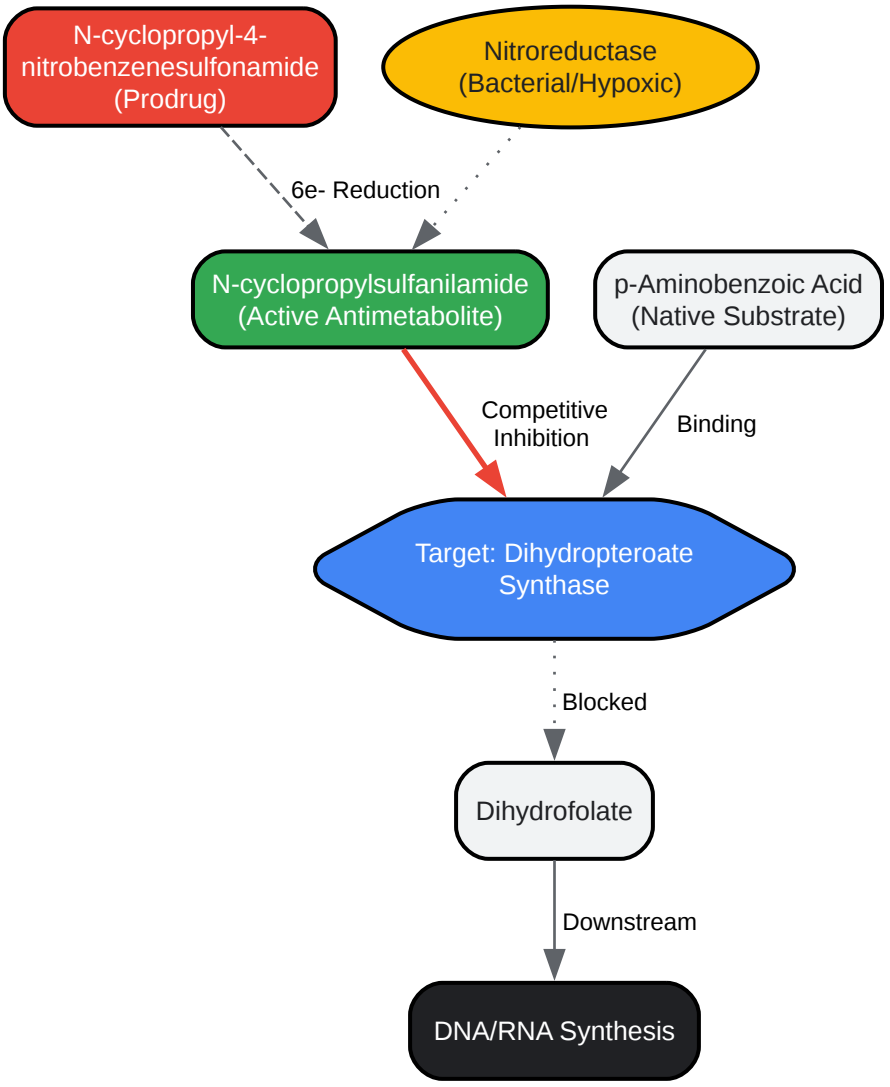
N-CNS serves as a "Nosyl" donor. The strong electron-withdrawing nitro group makes the sulfonamide nitrogen sufficiently acidic (

) to allow site-specific alkylation (e.g., Mitsunobu reaction) or deprotection via thiolate attack.

Signaling Pathway Visualization

The following diagram illustrates the bioreductive activation of N-CNS and its interference with the Folate Synthesis Pathway.

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Caption: Bioreductive activation of N-CNS to its active sulfanilamide form, which competitively inhibits bacterial DHPS.

Part 2: Comparative Performance Analysis

N-CNS vs. Standard Alternatives

The following table contrasts N-CNS with Sulfamethoxazole (Standard Antibiotic) and 4-Nitrobenzenesulfonyl Chloride (Nosyl-Cl, Chemical Reagent).

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Feature	N-cyclopropyl-4-nitrobenzenesulfonamide (N-CNS)	Sulfamethoxazole (SMX)	Nosyl Chloride (Nosyl-Cl)
Primary Role	Bioreductive Prodrug / Intermediate	Active Antibiotic	Reactive Electrophile
Target	Nitroreductase (Activation) -> DHPS	DHPS (Direct)	Nucleophiles (Amines/Thiols)
Selectivity Source	Hypoxia/Reductase Specificity	PABA Structural Mimicry	Chemical Reactivity (Hard/Soft)
Lipophilicity ( )	~1.8 (Moderate)	0.89 (Low)	N/A (Unstable)
Solubility	Low (requires DMSO/organic solvent)	Moderate	Hydrolytically Unstable
Key Advantage	Reduced systemic toxicity (inactive until reduced)	Proven clinical efficacy	High reactivity for labeling
Key Limitation	Requires metabolic activation	High resistance rates	Non-specific toxicity

Critical Analysis of Selectivity

- Isoform Selectivity (Carbonic Anhydrase): Unlike primary sulfonamides ( ), N-CNS is a secondary sulfonamide ( ).
  - Insight: Secondary sulfonamides generally exhibit poor affinity for Carbonic Anhydrase (CA) because the bulky N-substituent prevents coordination with the catalytic Zinc ion.
  - Utility: N-CNS is an excellent negative control for CA inhibition assays or a specific probe for non-catalytic sites (e.g., allosteric pockets).

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- Chemical Selectivity (Fukuyama Amine Synthesis): N-CNS is a key intermediate in the mono-alkylation of primary amines. The nitro group renders the sulfonamide proton acidic (

  ), allowing alkylation under mild Mitsunobu conditions, followed by deprotection with thiols.

  - Selectivity: High for

    amines over

    amines due to steric hindrance at the sulfonamide nitrogen.

Part 3: Experimental Protocols

Protocol A: Bioreductive Activation & DHPS Inhibition Assay

Objective: To validate the prodrug mechanism by measuring DHPS inhibition before and after enzymatic reduction.

Reagents:

- Recombinant E. coli DHPS.
- Nitroreductase (from E. coli or liver microsomes).
- NADPH (Cofactor).
- Substrates: PABA, Dihydropterin pyrophosphate.

Workflow:

- Prodrug Incubation:
  - Prepare 10 mM stock of N-CNS in DMSO.
  - Incubate 50 µM N-CNS with 5 U/mL Nitroreductase + 1 mM NADPH in Phosphate Buffer (pH 7.4) for 60 min at 37°C.
  - Control: N-CNS without Nitroreductase.

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- DHPS Reaction:
  - Transfer aliquots of the reduction mixture to the DHPS assay plate.
  - Add DHPS enzyme (20 nM final) and substrates.
  - Incubate for 20 min.
- Detection:
  - Measure product formation (Dihydropteroate) via HPLC or colorimetric assay (Bratton-Marshall reaction).
- Data Analysis:
  - Calculate

    .
  - Self-Validation Criteria: The "No Reductase" control should show

    (Inactive), while the "Plus Reductase" sample should show

    in the low micromolar range (< 10 µM).

Protocol B: Differential Scanning Fluorimetry (DSF) for Binding Selectivity

Objective: To determine if N-CNS binds to off-targets (e.g., Carbonic Anhydrase II) despite being a secondary sulfonamide.

Workflow:

- Preparation: Mix 5 µM protein (e.g., CA II) with Sypro Orange dye (5x) in HEPES buffer.
- Dosing: Add N-CNS (10–100 µM). Include Acetazolamide as a positive control.
- Thermal Shift: Run a melt curve from 25°C to 95°C on a qPCR machine (

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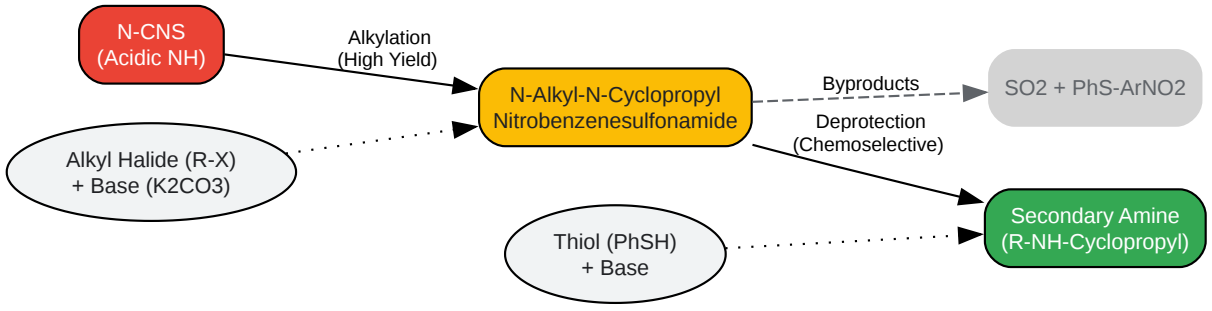
C/min ramp).

- Interpretation:
  - C indicates significant binding.
  - Expectation: N-CNS should show

    (Non-binder), confirming its selectivity against cytosolic CA isoforms in its prodrug state.

Part 4: Synthesis & Chemical Selectivity Diagram

The following diagram details the chemical selectivity of N-CNS in the context of amine synthesis (Fukuyama coupling), a common application for this reagent class.



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Caption: Chemoselective synthesis of secondary amines using N-CNS as a Nosyl-activated scaffold.

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